

# Methyl 4-methoxysalicylate synthesis from 4-methoxysalicylic acid

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## Compound of Interest

Compound Name: Methyl 4-methoxysalicylate

Cat. No.: B046940

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## Synthesis of Methyl 4-Methoxysalicylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **methyl 4-methoxysalicylate** from 4-methoxysalicylic acid. The primary method detailed is the Fischer-Speier esterification, a reliable and well-established acid-catalyzed reaction. This document includes a comprehensive experimental protocol, tabulated quantitative data, and graphical representations of the reaction pathway and experimental workflow to support research and development activities.

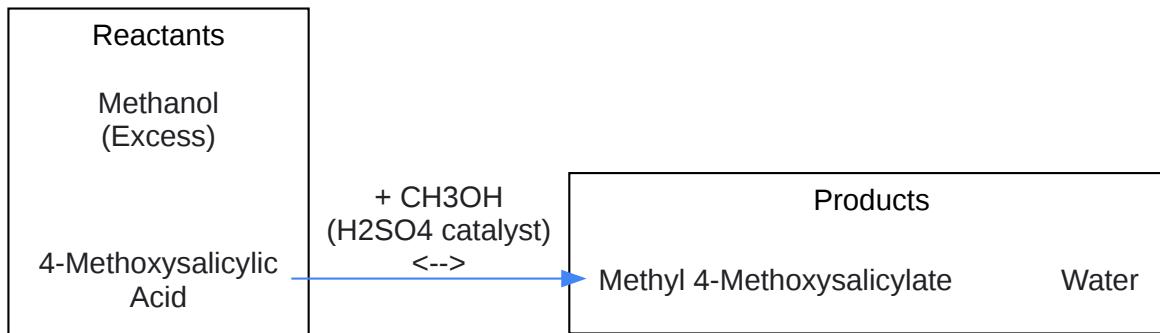
## Introduction

**Methyl 4-methoxysalicylate**, also known as methyl 2-hydroxy-4-methoxybenzoate, is a valuable organic intermediate in the synthesis of various pharmaceutical compounds and other fine chemicals. Its structure, featuring a salicylate core with a methoxy substitution, makes it a versatile building block. The most common and direct route to this compound is the Fischer esterification of 4-methoxysalicylic acid with methanol in the presence of a strong acid catalyst.

## Reaction Pathway: Fischer-Speier Esterification

The synthesis proceeds via the Fischer-Speier esterification, an acid-catalyzed equilibrium reaction between a carboxylic acid and an alcohol. In this specific synthesis, 4-methoxysalicylic

acid reacts with methanol, with a strong acid such as sulfuric acid typically serving as the catalyst. The equilibrium is driven towards the product, **methyl 4-methoxysalicylate**, by using an excess of methanol, which also conveniently acts as the solvent.



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Caption: Reaction scheme for the Fischer esterification of 4-methoxysalicylic acid.

## Experimental Protocol

This protocol is a comprehensive procedure for the synthesis of **methyl 4-methoxysalicylate** via Fischer esterification.

### 3.1. Materials and Reagents

Reagent/Material	Formula	Molar Mass ( g/mol )	Purity
4-Methoxysalicylic Acid	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>	168.15	≥98%
Methanol (Anhydrous)	CH <sub>3</sub> OH	32.04	≥99.8%
Sulfuric Acid (Concentrated)	H <sub>2</sub> SO <sub>4</sub>	98.08	95-98%
Sodium Bicarbonate	NaHCO <sub>3</sub>	84.01	Saturated Solution
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	ACS Grade
Anhydrous Sodium Sulfate	Na <sub>2</sub> SO <sub>4</sub>	142.04	Granular

### 3.2. Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-methoxysalicylic acid in an excess of anhydrous methanol. A typical molar ratio of methanol to 4-methoxysalicylic acid is between 10:1 and 20:1 to ensure the reaction goes to completion.
- **Catalyst Addition:** While stirring the solution, slowly add a catalytic amount of concentrated sulfuric acid. A typical amount is approximately 2-5% of the volume of methanol. The addition is exothermic and should be done carefully.
- **Reflux:** Heat the reaction mixture to a gentle reflux (approximately 65-70°C, the boiling point of methanol) and maintain this temperature for a period of 4 to 8 hours. The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC).
- **Work-up:**
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Transfer the cooled mixture to a separatory funnel.

- Slowly add a saturated solution of sodium bicarbonate to neutralize the sulfuric acid catalyst. Be cautious as this will produce carbon dioxide gas. Continue adding the bicarbonate solution until the effervescence ceases.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts.

- Purification:
  - Wash the combined organic layers with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter off the drying agent.
  - Remove the diethyl ether under reduced pressure using a rotary evaporator to yield the crude **methyl 4-methoxysalicylate**.
- Further Purification (Optional): If necessary, the product can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent.

## Quantitative Data

### 4.1. Reactant and Product Properties

Compound	Molar Mass ( g/mol )	Melting Point (°C)	Boiling Point (°C)
4-Methoxysalicylic Acid	168.15	157-161	-
Methyl 4-Methoxysalicylate	182.17	49-52	254

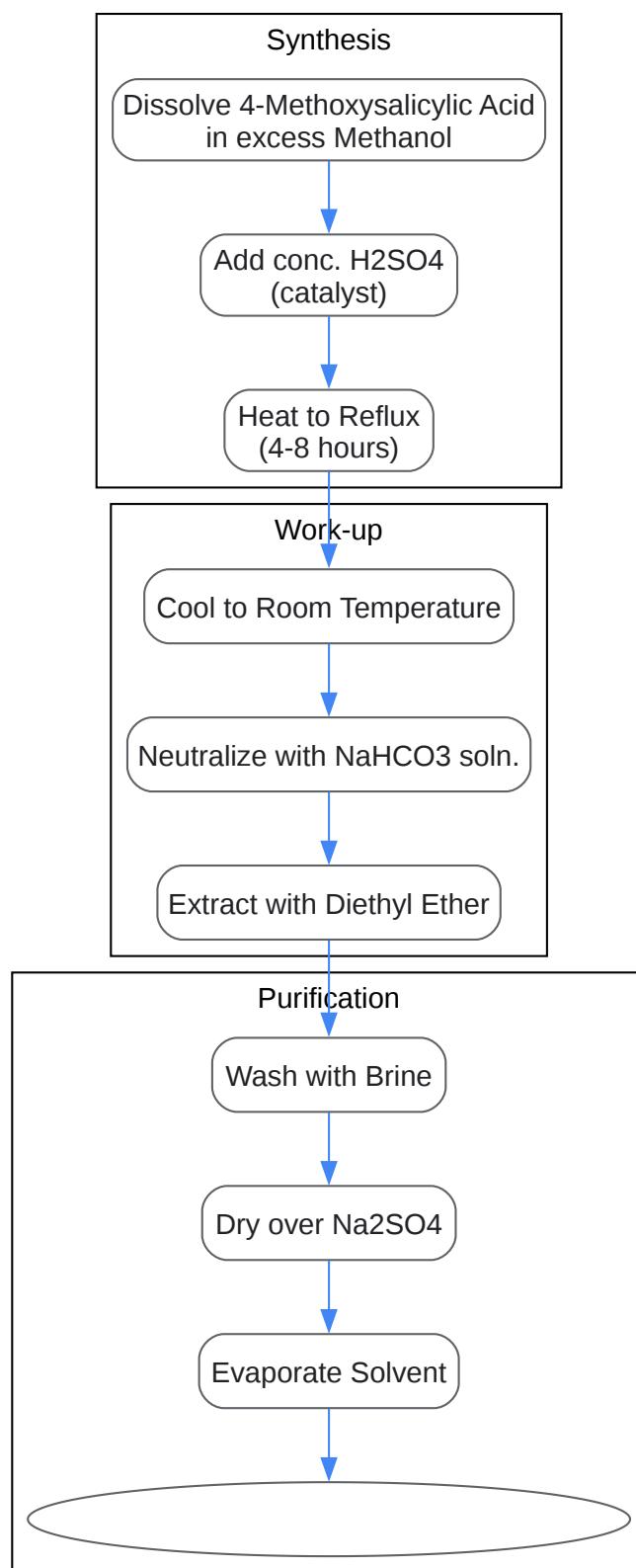
### 4.2. Spectroscopic Data for **Methyl 4-Methoxysalicylate**

Technique	Key Data Points
<sup>1</sup> H NMR	$\delta$ (ppm): 10.9 (s, 1H, OH), 7.7 (d, 1H, ArH), 6.5 (dd, 1H, ArH), 6.4 (d, 1H, ArH), 3.9 (s, 3H, OCH <sub>3</sub> ), 3.8 (s, 3H, OCH <sub>3</sub> )
<sup>13</sup> C NMR	$\delta$ (ppm): 170.0, 164.0, 162.0, 132.0, 107.0, 105.0, 101.0, 55.0, 52.0
IR (cm <sup>-1</sup> )	3100-2800 (O-H), 1680 (C=O, ester), 1610, 1580, 1500 (C=C, aromatic), 1250, 1030 (C-O)
Mass Spec (m/z)	182 (M+), 151, 122, 94

Note: NMR chemical shifts are approximate and may vary depending on the solvent used.

## Experimental Workflow and Logic

The following diagram illustrates the logical flow of the synthesis and purification process.



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Caption: Workflow for the synthesis of **methyl 4-methoxysalicylate**.

## Safety Considerations

- Concentrated sulfuric acid is highly corrosive and should be handled with extreme care in a fume hood, wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Methanol is flammable and toxic. Avoid inhalation and skin contact.
- Diethyl ether is extremely flammable and should be handled in a well-ventilated area, away from ignition sources.
- The neutralization step with sodium bicarbonate produces carbon dioxide gas, which can cause pressure buildup. This should be done slowly and with adequate venting.

This guide provides a comprehensive framework for the synthesis of **methyl 4-methoxysalicylate**. Researchers are encouraged to adapt and optimize the protocol based on their specific laboratory conditions and scale.

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